

# Addressing off-target effects of KSI-3716 in research models.

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## Compound of Interest

Compound Name: KSI-3716

Cat. No.: B2842640

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## Technical Support Center: KSI-3716

Welcome to the technical support center for **KSI-3716**. This resource is designed for researchers, scientists, and drug development professionals to help troubleshoot and address potential off-target effects of **KSI-3716** in research models.

## Frequently Asked Questions (FAQs) & Troubleshooting Guides

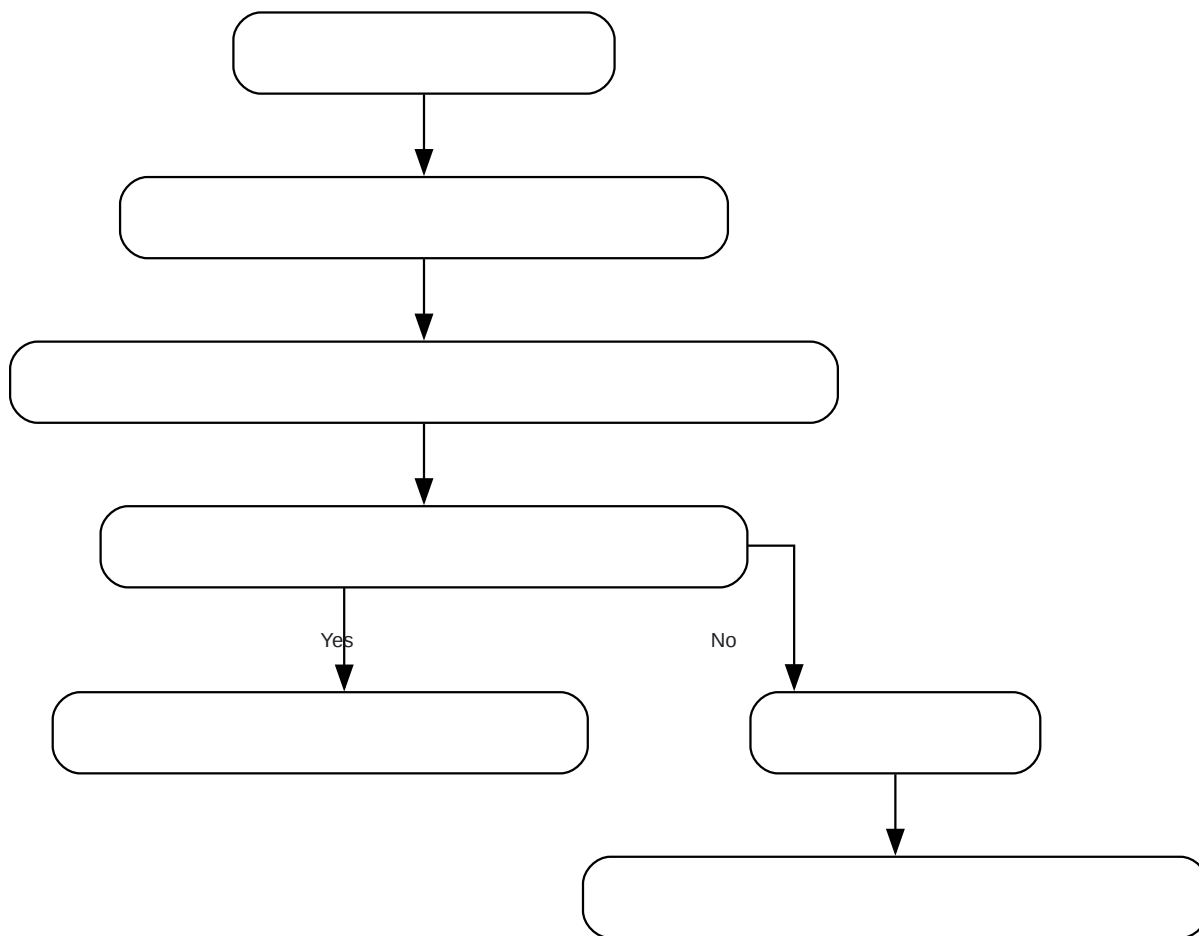
Here we address common issues that may arise during your experiments with **KSI-3716**, with a focus on distinguishing on-target c-Myc inhibition from potential off-target effects.

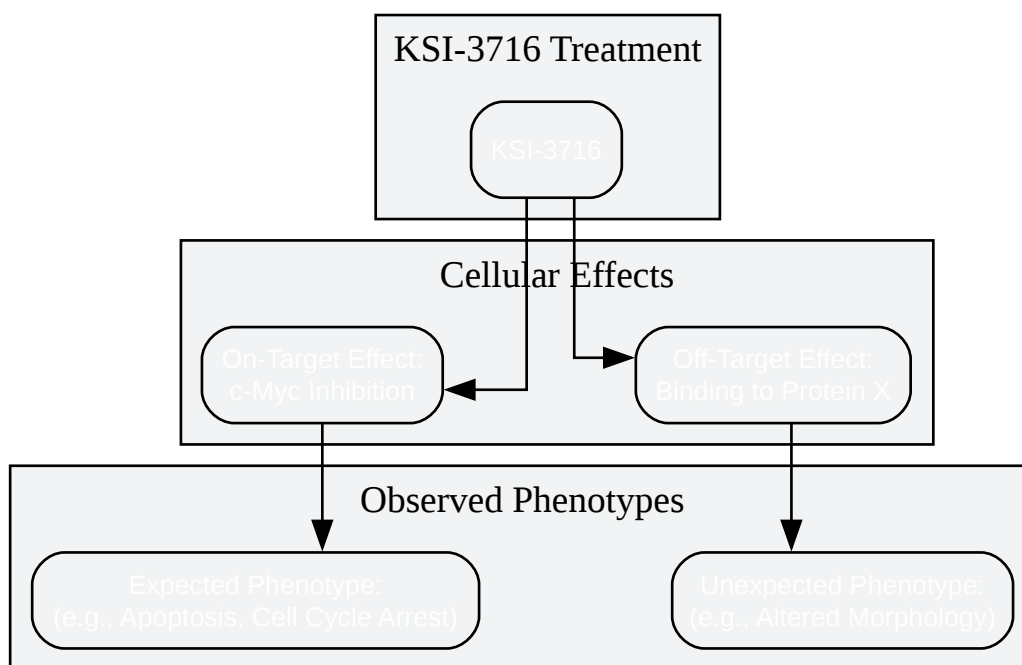
### FAQ 1: My cells show a cytotoxic effect at concentrations where I don't see a significant decrease in c-Myc target gene expression. Is this an off-target effect?

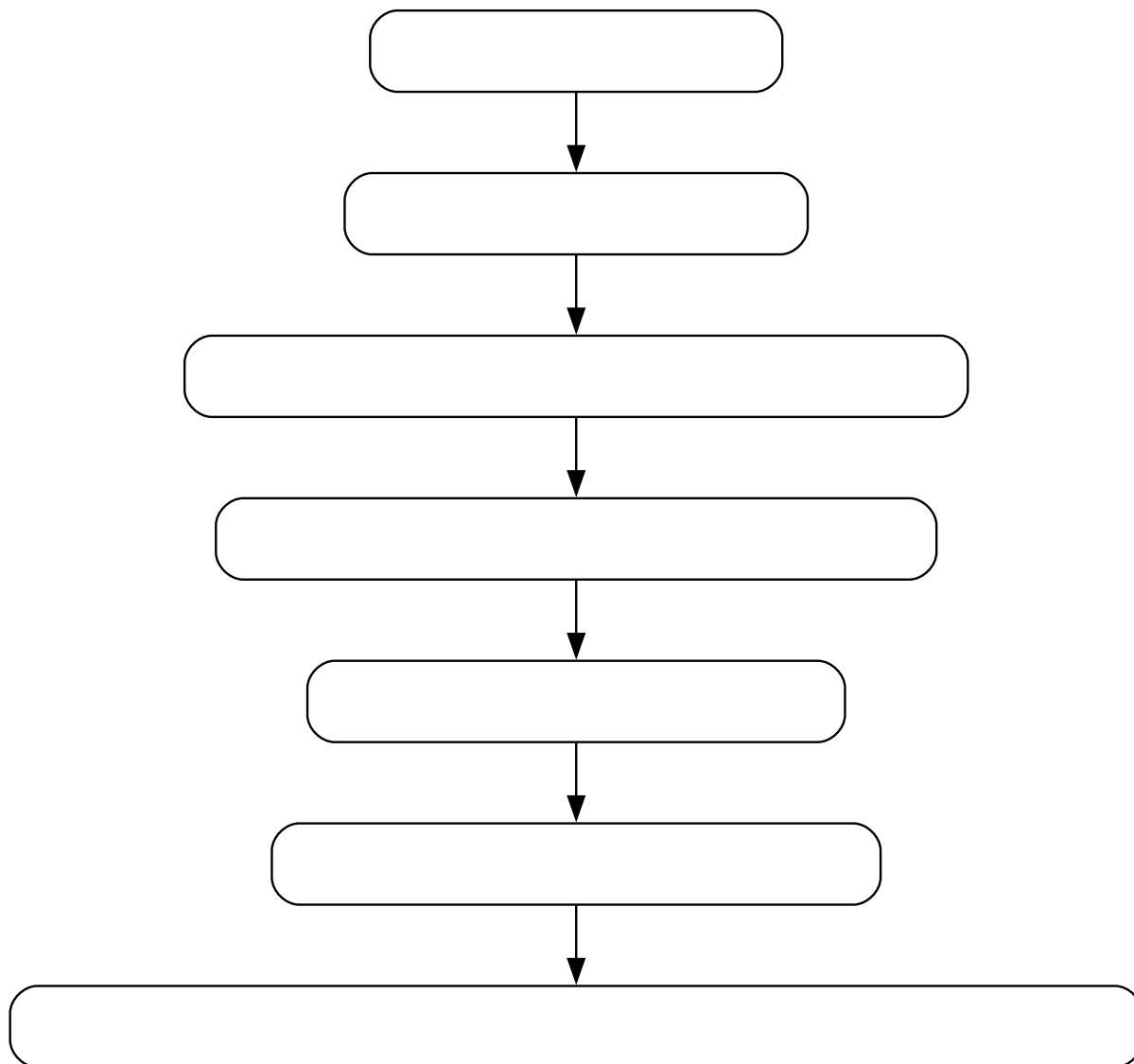
Answer:

It is possible that the observed cytotoxicity is due to an off-target effect of **KSI-3716**, especially if it occurs at concentrations lower than or inconsistent with its reported IC<sub>50</sub> for c-MYC/MAX complex disruption (approximately 0.84  $\mu$ M).<sup>[1][2]</sup> To investigate this, we recommend the following troubleshooting workflow:

## Experimental Workflow: Investigating Unexpected Cytotoxicity







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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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